

Quantifying SHLP-5 (SYTL5) Gene Expression Using qPCR: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SHLP-5

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Introduction

Synaptotagmin-like protein 5 (SYTL5), also known as **SHLP-5**, is a member of the synaptotagmin-like protein family.^[1] It is characterized by an N-terminal Slp homology domain (SHD) that functions as a binding site for the small GTPase Rab27A, a key player in protein transport and vesicle trafficking.^{[1][2]} Emerging research has implicated SYTL5 in critical cellular processes, including the regulation of mitophagy and mitochondrial metabolism.^{[2][3][4]} Furthermore, studies have linked aberrant SYTL5 expression to cancer progression, highlighting its potential as a therapeutic target and biomarker. For instance, SYTL5 has been shown to promote papillary thyroid carcinoma progression by activating the NF-kappaB signaling pathway.^{[1][5]}

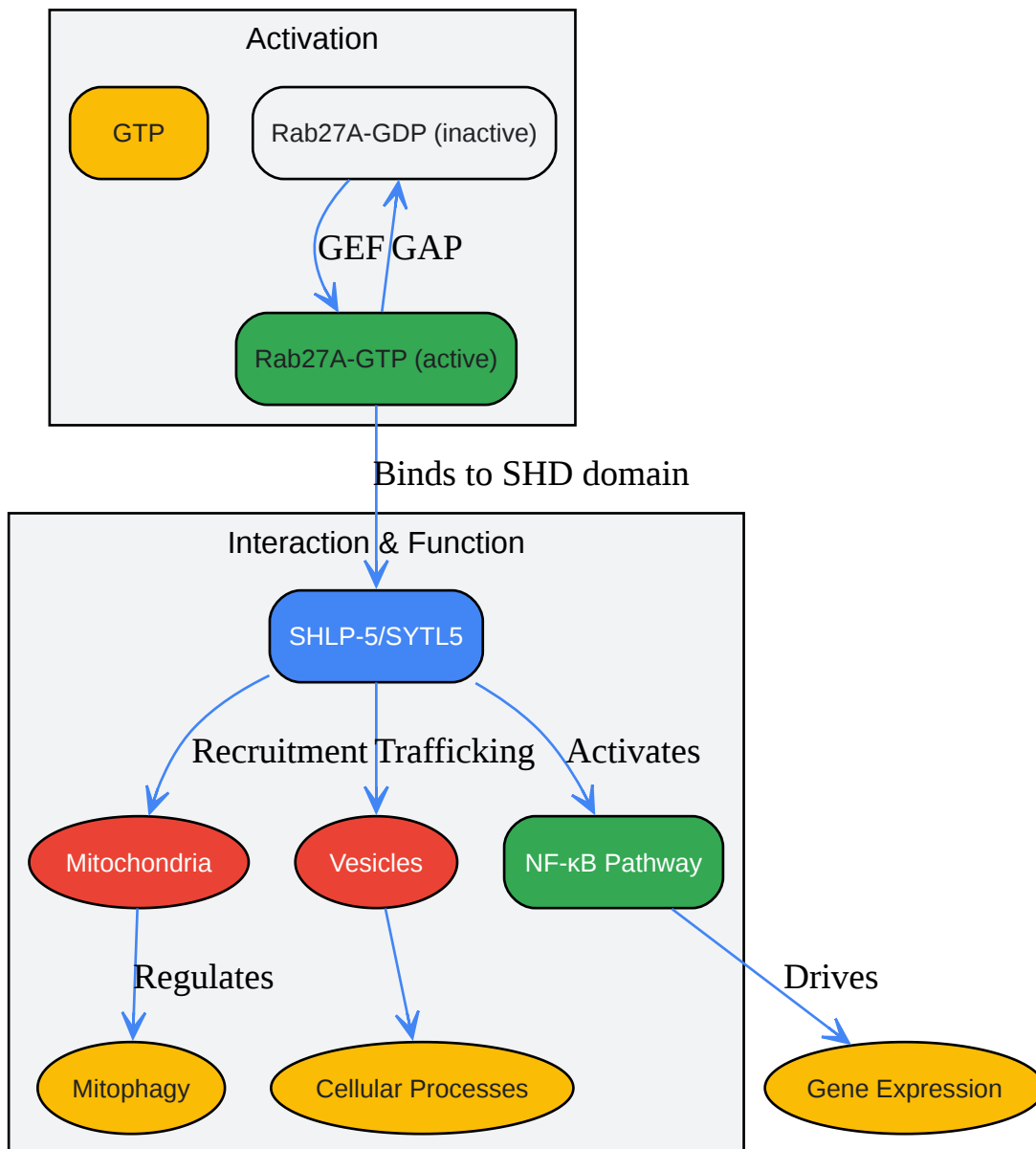
Accurate and reliable quantification of **SHLP-5**/SYTL5 gene expression is therefore crucial for elucidating its biological functions and its role in disease. Quantitative real-time PCR (qPCR) is a highly sensitive and specific method for measuring gene expression levels.^{[6][7]} This document provides a detailed protocol for the quantification of human **SHLP-5**/SYTL5 mRNA

levels using SYBR Green-based qPCR, along with guidelines for data analysis and presentation.

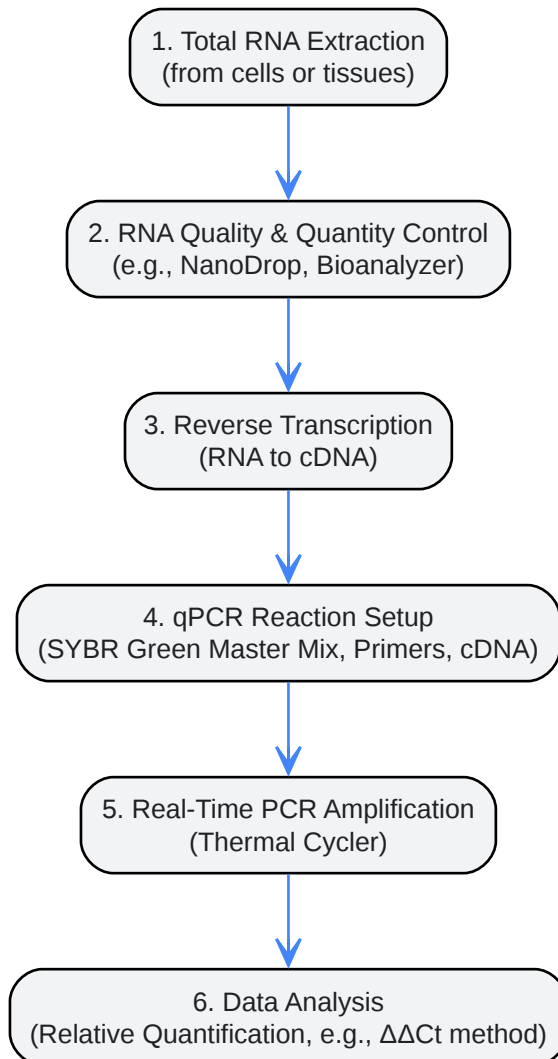
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the known signaling pathway of **SHLP-5**/SYTL5 and the experimental workflow for its quantification.

SHLP-5/SYTL5 Signaling Pathway



qPCR Workflow for SHLP-5/SYTL5 Quantification



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- To cite this document: BenchChem. [Quantifying SHLP-5 (SYTL5) Gene Expression Using qPCR: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599865/docs#quantifying-shlp-5-sytl5-gene-expression-using-qpcr-an-application-note-and-protocol\]](https://www.benchchem.com/product/b15599865/docs#quantifying-shlp-5-sytl5-gene-expression-using-qpcr-an-application-note-and-protocol)

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